

Application Notes and Protocols for NS004 in Preclinical Research

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Compound of Interest

Compound Name: NS004

Cat. No.: B1680083

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Introduction

NS004 is a research compound identified as a potent activator of the large-conductance Ca²⁺-activated potassium channels (BK channels or BKCa).^{[1][2][3]} These channels are crucial regulators of neuronal excitability and smooth muscle tone.^[4] By activating BK channels, **NS004** can modulate cellular membrane potential, leading to a range of physiological effects.^[4] The compound has been investigated for its potential therapeutic applications, including in conditions such as cystic fibrosis and as an inhibitor of mitochondrial function in glioma cells. This document provides an overview of the available information on **NS004** and outlines general protocols for its use in preclinical research.

Chemical Information:

- IUPAC Name: 1-(5-chloro-2-hydroxyphenyl)-5-(trifluoromethyl)-1,3-dihydro-2H-benzimidazol-2-one
- CAS Number: 141797-92-4
- Mechanism of Action: BK channel activator^{[1][3]}

Preclinical Data: Dosage and Administration

Note: Extensive literature searches did not yield specific quantitative data on the dosage and administration of **NS004** in preclinical in vivo models. The information available is primarily from

in vitro studies. Researchers should perform dose-ranging and toxicity studies to determine the appropriate dosage and administration route for their specific animal model and experimental goals.

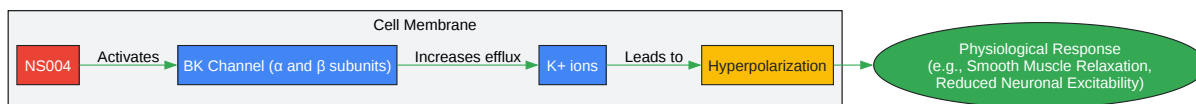
In Vitro Studies

The following table summarizes the concentrations of **NS004** used in published in vitro experiments. This data can serve as a starting point for designing in vivo studies.

| Cell/Tissue Type | Concentration Range | Observed Effect | Reference |
|--|-----------------------------|---|-----------|
| Porcine coronary arterial cells | 0.5 - 50 μ M | Concentration-dependent augmentation of whole-cell K ⁺ current. Moderate inhibition at 0.5-10 μ M and robust stimulation at 50 μ M depending on holding potential. | [5] |
| Guinea-pig isolated trachea | 0.1 - 30 μ M | Concentration-related relaxations on the spontaneous tone. | [2] |
| Human glioma LN229 cells | EC50: 5.4 \pm 0.8 μ M | Decrease in mitochondrial membrane potential and inhibition of the mitochondrial respiratory chain. | [6] |
| GH3 cells and rat brain channels (in lipid bilayers) | Not specified | Increased channel mean open time, decreased intermittent time, and increased voltage/calcium sensitivity. | [1][3] |

Signaling Pathway

NS004 exerts its effects primarily through the activation of BK channels. The following diagram illustrates the general signaling pathway.



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Caption: Signaling pathway of **NS004**.

Experimental Protocols

General Protocol for In Vitro Patch-Clamp Electrophysiology

This protocol is a general guideline for assessing the effect of **NS004** on BK channels in isolated cells, based on methodologies described in the literature.[5]

1. Cell Preparation:

- Isolate single smooth muscle cells from the tissue of interest (e.g., porcine coronary artery) using enzymatic digestion.
- Maintain the cells in a suitable physiological saline solution.

2. Patch-Clamp Recording:

- Use the whole-cell patch-clamp technique to record potassium currents (IK).
- Hold the cell membrane potential at a desired level (e.g., -60 mV or 0 mV) to observe state-dependent effects.
- Apply depolarizing voltage steps to elicit outward K⁺ currents.

3. Application of **NS004**:

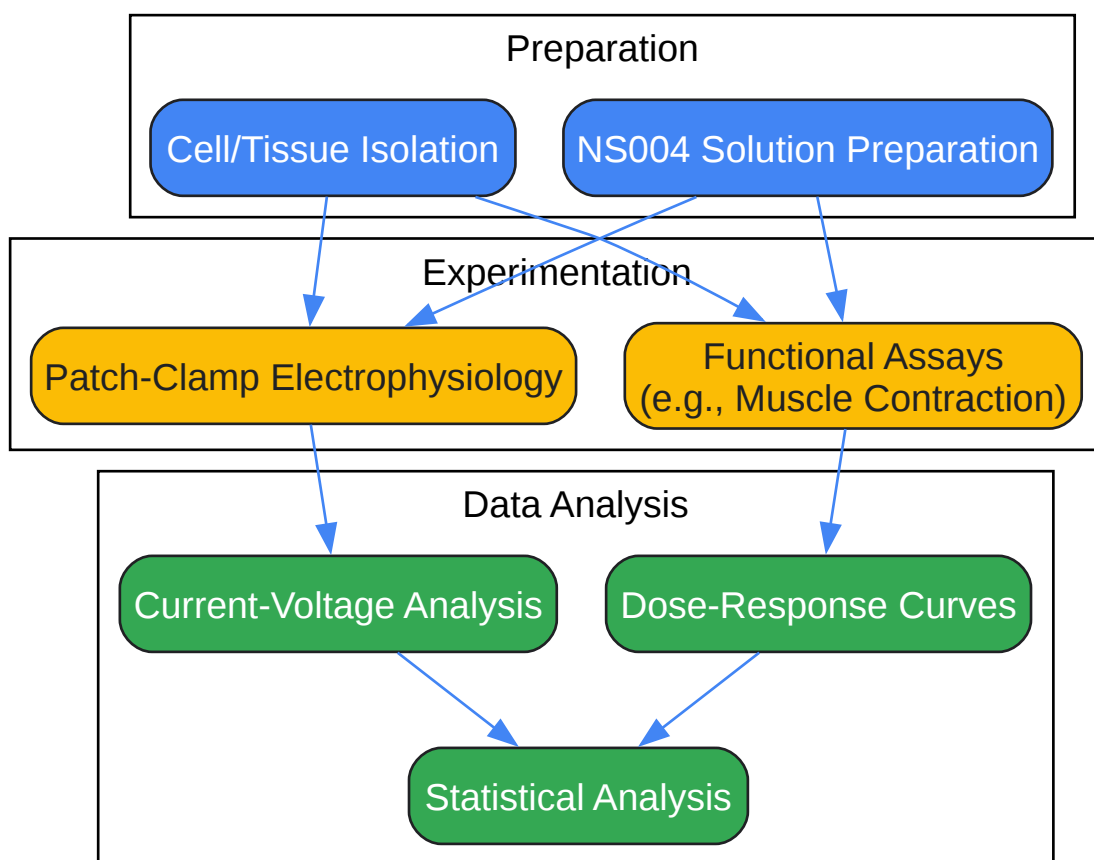
- Prepare stock solutions of **NS004** in a suitable solvent (e.g., DMSO).
- Dilute the stock solution to the desired final concentrations (e.g., 0.5 μM to 50 μM) in the extracellular recording solution.
- Perfuse the cells with the **NS004**-containing solution and record the changes in IK.

4. Data Analysis:

- Measure the amplitude and kinetics of the K^+ currents before and after the application of **NS004**.
- Construct concentration-response curves to determine the potency (EC_{50}) of **NS004**.

Experimental Workflow for In Vitro Studies

The following diagram outlines a typical workflow for investigating the effects of **NS004** in vitro.



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